Spectroscopic Characterization of Dibenzylamine Hydrochloride: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Dibenzylamine hydrochloride*
CAS No.:	*20455-68-9*
Cat. No.:	*B1253347*

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This guide provides a comprehensive analysis of the spectroscopic data for **dibenzylamine hydrochloride**, a compound of interest for researchers, scientists, and professionals in drug development. Understanding the spectral characteristics of this molecule is fundamental for its unambiguous identification, purity assessment, and the study of its chemical behavior. This document will delve into the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—offering not just the data, but also the rationale behind the spectral features and the experimental considerations for acquiring them.

Introduction: The Importance of Spectroscopic Analysis

Dibenzylamine hydrochloride is the salt formed from the secondary amine dibenzylamine and hydrochloric acid. The protonation of the nitrogen atom significantly influences its physical and chemical properties compared to its free base form. Spectroscopic techniques provide a powerful toolkit to probe the molecular structure and confirm the successful formation of the hydrochloride salt. Each technique offers a unique window into the molecule's architecture:

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NMR spectroscopy elucidates the carbon-hydrogen framework, IR spectroscopy identifies functional groups and vibrational modes, and mass spectrometry determines the molecular weight and fragmentation patterns. A combined interpretation of these techniques provides a definitive structural confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **dibenzylamine hydrochloride**, both ^{1}H and ^{13}C NMR are essential. The protonation of the amine nitrogen has a distinct effect on the chemical shifts of nearby protons and carbons, a key diagnostic feature.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **dibenzylamine hydrochloride** is expected to show signals corresponding to the aromatic protons of the two benzyl groups and the methylene protons adjacent to the nitrogen. Due to the molecule's symmetry, a simplified spectrum is anticipated.

Expected ^{1}H NMR Spectral Data (in $CDCl_3$):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~9.5 (broad s)	Singlet (broad)	2H	N-H_2^+
7.3-7.5 (m)	Multiplet	10H	Aromatic (C_6H_5)
~4.2 (s)	Singlet	4H	Methylene (CH_2)

Note: The chemical shift of the N-H_2^+ protons can be highly variable and is dependent on solvent, concentration, and temperature. The signal may also be broad due to quadrupolar relaxation and exchange.

Causality Behind Experimental Choices: The choice of a deuterated solvent like chloroform-d ($CDCl_3$) is common for non-polar to moderately polar organic molecules. However, for hydrochloride salts, solubility can be a challenge. Deuterated methanol (CD_3OD) or dimethyl

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sulfoxide (DMSO-d_6) are often better choices to ensure sufficient concentration for a good signal-to-noise ratio. The acidic protons of the ammonium group may exchange with deuterium from the solvent, leading to a diminished or absent N-H_2^+ signal.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon framework of the molecule. Similar to the ^{1}H NMR, the symmetry of **dibenzylamine hydrochloride** simplifies the spectrum.

Expected ^{13}C NMR Spectral Data:

Chemical Shift (δ, ppm)	Assignment
~132	Quaternary Aromatic (C)
~130	Aromatic (CH)
~129	Aromatic (CH)
~128	Aromatic (CH)
~50	Methylene (CH_2)

Note: The exact chemical shifts can vary depending on the solvent and reference standard used.[1]

The downfield shift of the methylene carbon (~50 ppm) compared to the free base is indicative of the deshielding effect caused by the adjacent positively charged nitrogen atom.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve approximately 10-20 mg of **dibenzylamine hydrochloride** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm).
- Instrument Setup: Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^{1}H NMR Acquisition:

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- Acquire a standard one-dimensional ^{1}H NMR spectrum.
- Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds.

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Typical parameters: 512-1024 scans, relaxation delay of 2-5 seconds.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the ^{1}H NMR signals and reference the chemical shifts to TMS.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. In the case of **dibenzylamine hydrochloride**, the key feature to observe is the N-H stretching vibration of the ammonium salt, which is distinctly different from the N-H stretch of a secondary amine.

Expected IR Spectral Data:

Wavenumber (cm^{-1})	Intensity	Assignment
3000-2700 (broad)	Strong, Broad	N-H_2^+ stretching (ammonium salt)
3100-3000	Medium	Aromatic C-H stretching
2950-2850	Medium	Aliphatic C-H stretching
~1600, ~1495, ~1450	Medium-Weak	Aromatic C=C stretching
~1400	Medium	CH_2 bending

The broad and strong absorption in the 3000-2700 cm^{-1} region is a hallmark of an ammonium salt and provides strong evidence for the protonation of the nitrogen atom.[2][3][4]

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Experimental Protocol: FTIR Data Acquisition (ATR)

- Sample Preparation: Place a small amount of the solid **dibenzylamine hydrochloride** sample directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
- Instrument Setup: Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition:
  - Collect a background spectrum of the clean ATR crystal.
  - Apply pressure to the sample to ensure good contact with the crystal.
  - Collect the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1}.
- Data Processing: The software automatically performs a background subtraction. The resulting spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a destructive technique that provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments. For **dibenzylamine hydrochloride**, the analysis will focus on the protonated molecule (the cation).

Under collision-induced dissociation (CID), protonated dibenzylamine undergoes characteristic fragmentation. A notable and somewhat unexpected fragmentation pathway involves the loss of ammonia, resulting in an ion at m/z 181.[5] This rearrangement has been rationalized to occur through an ion/neutral complex of a benzyl cation and benzylamine.[5]

Expected Mass Spectral Data (ESI+):

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m/z	Identity
198	$[M+H]^+$ (protonated dibenzylamine)
181	$[M+H - NH_3]^+$
106	$[C_7H_8N]^+$
91	$[C_7H_7]^+$ (benzyl cation/tropylium ion)

The base peak in the mass spectrum of the free base is often the benzyl cation at m/z 91, formed by the cleavage of the C-N bond.[6][7] The fragmentation of the protonated species provides more detailed structural information.[5]

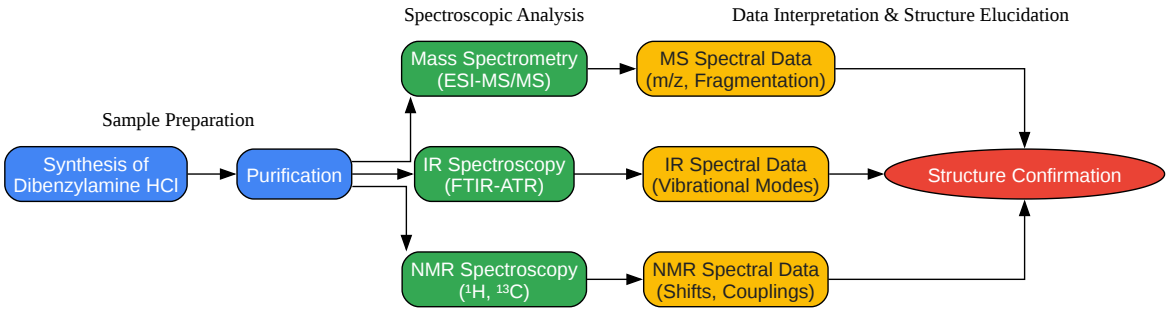
Experimental Protocol: ESI-MS Data Acquisition

- Sample Preparation: Prepare a dilute solution of **dibenzylamine hydrochloride** (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrument Setup: Use a mass spectrometer equipped with an electrospray ionization (ESI) source.
- Data Acquisition:
  - Infuse the sample solution into the ESI source at a low flow rate (e.g., 5-10 µL/min).
  - Acquire the mass spectrum in positive ion mode.
  - To obtain fragmentation data, perform a tandem mass spectrometry (MS/MS) experiment by selecting the parent ion (m/z 198) and subjecting it to collision-induced dissociation.
- Data Processing: The mass spectrum is analyzed to identify the molecular ion and the major fragment ions.

Integrated Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the comprehensive spectroscopic characterization of **dibenzylamine hydrochloride**.

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Caption: Workflow for the Spectroscopic Characterization of **Dibenzylamine Hydrochloride**.

Conclusion

The multifaceted approach of combining NMR, IR, and MS spectroscopy provides a robust and definitive characterization of **dibenzylamine hydrochloride**. The data presented in this guide, along with the underlying principles and experimental protocols, serve as a valuable resource for scientists and researchers. The key to a successful analysis lies not only in acquiring high-quality data but also in understanding the subtle yet significant spectral changes that occur upon the formation of the hydrochloride salt from its free base. This integrated spectroscopic approach ensures the structural integrity and purity of the compound, which is paramount in research and development.

References

- Groenewold, G. S., et al. (2006). An unprecedented rearrangement in collision-induced mass spectrometric fragmentation of protonated benzylamines. Journal of Mass Spectrometry, 41(6), 757-764. [Link]

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- PubChem. (n.d.). Dibenzylamine. National Center for Biotechnology Information. Retrieved from [Link]
- SpectraBase. (n.d.). Dibenzylamine, hydrochloride. Wiley-VCH GmbH. Retrieved from [Link]
- NIST. (n.d.). Dibenzylamine. In NIST Chemistry WebBook. National Institute of Standards and Technology. Retrieved from [Link]
- NIST. (n.d.). Dibenzylamine. In NIST Chemistry WebBook. National Institute of Standards and Technology. Retrieved from [Link]
- NIST. (n.d.). Dibenzylamine. In NIST Chemistry WebBook. National Institute of Standards and Technology. Retrieved from [Link]

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Sources

- 1. spectrabase.com [spectrabase.com]
- 2. Dibenzylamine(103-49-1) IR Spectrum [chemicalbook.com]
- 3. Dibenzylamine [webbook.nist.gov]
- 4. Dibenzylamine [webbook.nist.gov]
- 5. An unprecedented rearrangement in collision-induced mass spectrometric fragmentation of protonated benzylamines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Dibenzylamine | C14H15N | CID 7656 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Dibenzylamine [webbook.nist.gov]
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